

Application Note: Isolation of Bacteriophage VA5 from Seawater

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bacteriophage **VA5** is a virus that infects and lyses Vibrio alginolyticus, a significant pathogen in marine aquaculture. Due to its lytic activity, bacteriophage **VA5** holds potential as a biocontrol agent to combat V. alginolyticus infections in commercially important aquatic species. This document provides a detailed protocol for the isolation and purification of bacteriophage **VA5** from seawater samples.

Quantitative Data Summary

The following table summarizes the key biological characteristics of bacteriophage VA5.

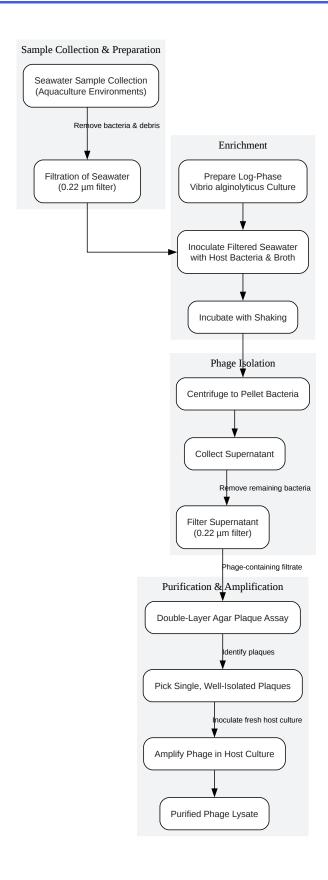


Parameter	Value	Reference
Optimal Multiplicity of Infection (MOI)	1	[1][2]
Incubation Period	20 minutes	[1][2]
Outbreak Period	30 minutes	[1][2]
Cleavage Amount (Burst Size)	92.26 PFU/cell	[1][2]
Temperature Stability Range	-20°C to 70°C	[1][2]
pH Stability Range	2 - 10	[1][2]
Genome Size	35,866 bp	[1][2]
Genome Type	Circular dsDNA	[1][2]
G+C Content	46%	[1][2]

Experimental Workflow

The following diagram illustrates the workflow for the isolation and purification of bacteriophage **VA5** from seawater.





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References

- 1. Isolation and Characterization of Bacteriophage VA5 against <i>Vibrio alginolyticus</i>
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- 2. [논문]Isolation and Characterization of Bacteriophage VA5 against Vibrio alginolyticus [scienceon.kisti.re.kr]
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